

The Chemical Landscape of Şalgam: A Technical Guide to its Composition and Analysis

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Compound of Interest

Compound Name: *Salgim*
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An in-depth examination of the chemical and microbiological constituents of the traditional Turkish fermented beverage, Şalgam, tailored for researchers, scientists, and professionals in drug development.

Şalgam, a traditional Turkish fermented beverage, presents a complex chemical profile resulting from the lactic acid fermentation of its primary raw materials: black carrot (*Daucus carota* ssp. *sativus* var. *atrorubens* Alef.), bulgur flour, sourdough, rock salt, and turnip (*Brassica rapa* L.).^{[1][2][3]} This guide provides a detailed overview of its chemical composition, the methodologies used for its characterization, and the microbiological agents responsible for its unique properties.

Physicochemical Properties

The fundamental characteristics of Şalgam are defined by its acidity and pH, which are direct consequences of the fermentation process. The Turkish Şalgam Standard stipulates a total acidity of at least 6.0 g/L (as lactic acid) and a pH ranging from 3.3 to 3.8.^[1] Studies have reported pH values in commercial and laboratory-produced Şalgam to be within the range of

3.15 to 4.25, with total acidity, expressed as lactic acid, varying from 0.530% to 1.028% (w/v).
[4]

Parameter	Range	Reference
pH	3.15 - 4.25	[4]
Total Acidity (as lactic acid)	0.530% - 1.028% (w/v)	[4]
Total Dry Matter	2.33% - 3.67% (w/w)	[4]
Soluble Solids	2.5% - 4% (m/m)	[5]
Salt	1.17% - 2.574% (m/m)	[5]
Ash	1.32% - 1.97% (m/m)	[5]

Organic Acids

The sour taste of Şalgam is primarily attributed to the presence of organic acids, with lactic acid being the most predominant.[1] Other organic acids identified include acetic acid, which contributes to the volatile acidity, as well as succinic and citric acid.[5]

Organic Acid	Concentration (g/L)	Reference
Lactic Acid	8.90	[5]
Acetic Acid	1.29	[5]
Succinic Acid	0.22	[5]
Citric Acid	1.25	[5]

Volatile Compounds

The characteristic aroma of Şalgam is derived from a complex mixture of volatile compounds. Gas chromatography-mass spectrometry (GC-MS) analysis has identified a wide array of these compounds, including terpenes, esters, alcohols, volatile acids, and phenols.[1][6] One study identified as many as sixty aroma compounds, with terpenes being the most abundant group.
[1][7]

Compound Class	Number Identified	Reference
Terpenes	20	[1]
Esters	9	[1]
Alcohols	9	[1]
Volatile Acids	5	[1]
Volatile Phenols	6	[1]
Lactones	5	[1]
Naphthalenes	3	[1]
Carbonyl Compounds	2	[1]
C13-Norisoprenoids	1	[1]

Mineral and Elemental Composition

Şalgam is a source of various minerals, with sodium and potassium being the most abundant. [\[8\]](#) The mineral content can vary depending on the raw materials and production methods.

Element	Concentration Range	Reference
Sodium (Na)	4.52 - 6.15 g/L	[8]
Potassium (K)	0.27 - 0.72 g/L	[8]
Calcium (Ca)	34.02 - 148.30 mg/L	[8]
Magnesium (Mg)	30.61 - 75.38 mg/L	[8]
Phosphorus (P)	8.72 - 82.96 mg/L	[8]
Iron (Fe)	0.16 - 0.84 mg/L	[8]
Zinc (Zn)	530 - 580 µg/L	[5]
Copper (Cu)	218 - 234 µg/L	[5]
Nickel (Ni)	49 - 242 µg/L	[5]
Lead (Pb)	57 - 65 µg/L	[5]

Phenolic Compounds and Antioxidant Activity

The deep red color of Şalgam is due to the high concentration of anthocyanins, a type of phenolic compound, derived from the black carrots.[1] These compounds also contribute to the antioxidant properties of the beverage. The total phenolic content has been reported to range from 1219.39 to 3388.82 mg/kg.[5] The primary anthocyanin is cyanidin-3-glycoside, with concentrations reported between 88.3 and 114.1 mg/L.[9]

Microbiological Composition

The fermentation of Şalgam is driven by a mixed culture of lactic acid bacteria (LAB) and yeasts.[3][5] The dominant LAB species include *Lactobacillus plantarum*, *Lactobacillus brevis*, and *Lactobacillus fermentum*. [5] *Lacticaseibacillus paracasei* subsp. *paracasei* has also been identified as a predominant species.[10] The yeast population contributes to the formation of ethanol and other flavor compounds.[5]

Microorganism	Count Range (log cfu/mL)	Reference
Lactic Acid Bacteria (LAB)	6.97 - 9.40	[5]
Total Mesophilic Aerobic Bacteria	6.72	[5]
Yeast	5.64 - 8.79	[5] [10]
Non-Saccharomyces Yeast	4.47	[5]
Coliform Bacteria	1.49	[5]

Experimental Protocols

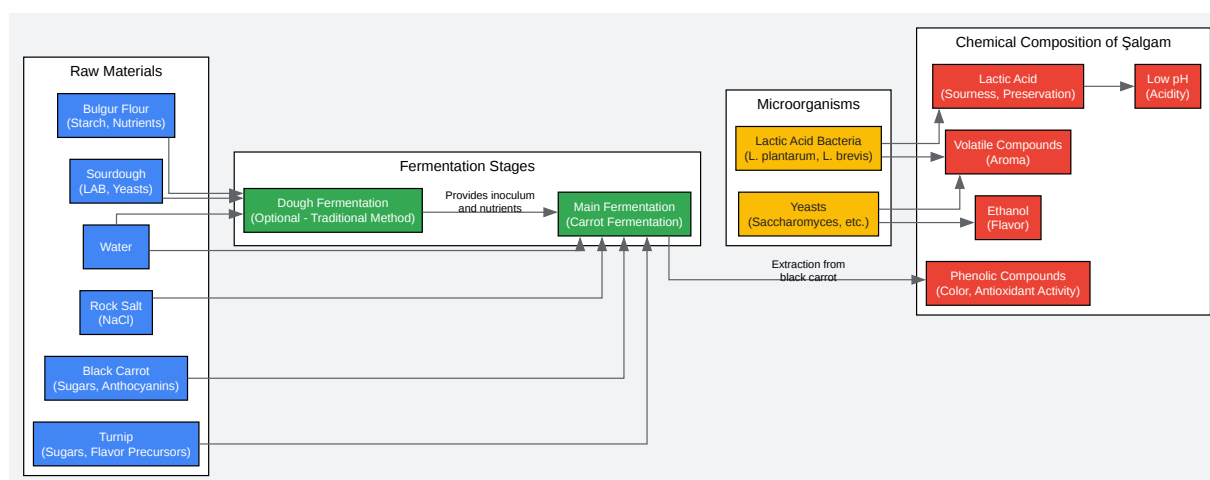
Determination of Total Acidity: Total acidity, expressed as grams of lactic acid per liter, is typically determined by titrating a known volume of the Şalgam sample with a standardized sodium hydroxide (NaOH) solution to a pH of 8.2.[\[11\]](#)

Analysis of Volatile Compounds: Volatile compounds are commonly extracted using liquid-liquid extraction with a solvent mixture such as pentane/dichloromethane. The extracts are then analyzed by gas chromatography-mass spectrometry (GC-MS) to identify and quantify the individual compounds.[\[1\]](#)[\[6\]](#)

Quantification of Phenolic Compounds: The total phenolic content is often measured using the Folin-Ciocalteu method. The absorbance is read with a spectrophotometer and the concentration is calculated using a standard curve prepared with gallic acid.[\[11\]](#)

Şalgam Fermentation Process

The production of Şalgam involves a complex interplay between the raw materials and the fermenting microorganisms. The following diagram illustrates the key stages and transformations that occur during the fermentation process.



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Caption: A diagram illustrating the key inputs, microbial activities, and chemical outputs of the Şalgam fermentation process.

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